

AG1024: A Technical Guide to its Biological Function and Cellular Effects

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Compound of Interest

Compound Name: AG1024
CAS No.: 65678-07-1
Cat. No.: B1684701

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Abstract

AG1024, a tyrphostin derivative, is a potent and selective inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) and, to a lesser extent, the Insulin Receptor (IR). By competitively and reversibly inhibiting receptor autophosphorylation, **AG1024** effectively blocks downstream signaling cascades, primarily the PI3K/Akt and MAPK/ERK pathways. This inhibition leads to a range of cellular effects, including the suppression of cell proliferation, induction of apoptosis, and cell cycle arrest in various cancer cell lines. This technical guide provides an in-depth overview of the biological functions and cellular effects of **AG1024**, presenting key quantitative data, detailed experimental protocols, and visual representations of the signaling pathways involved.

Mechanism of Action

AG1024 exerts its biological effects primarily through the inhibition of receptor tyrosine kinases. It demonstrates a significantly higher affinity for the IGF-1R compared to the highly homologous IR.^{[1][2]} The binding of **AG1024** to the ATP-binding site of the kinase domain prevents the

autophosphorylation of the receptor, a critical step in the activation of downstream signaling pathways.^[1]

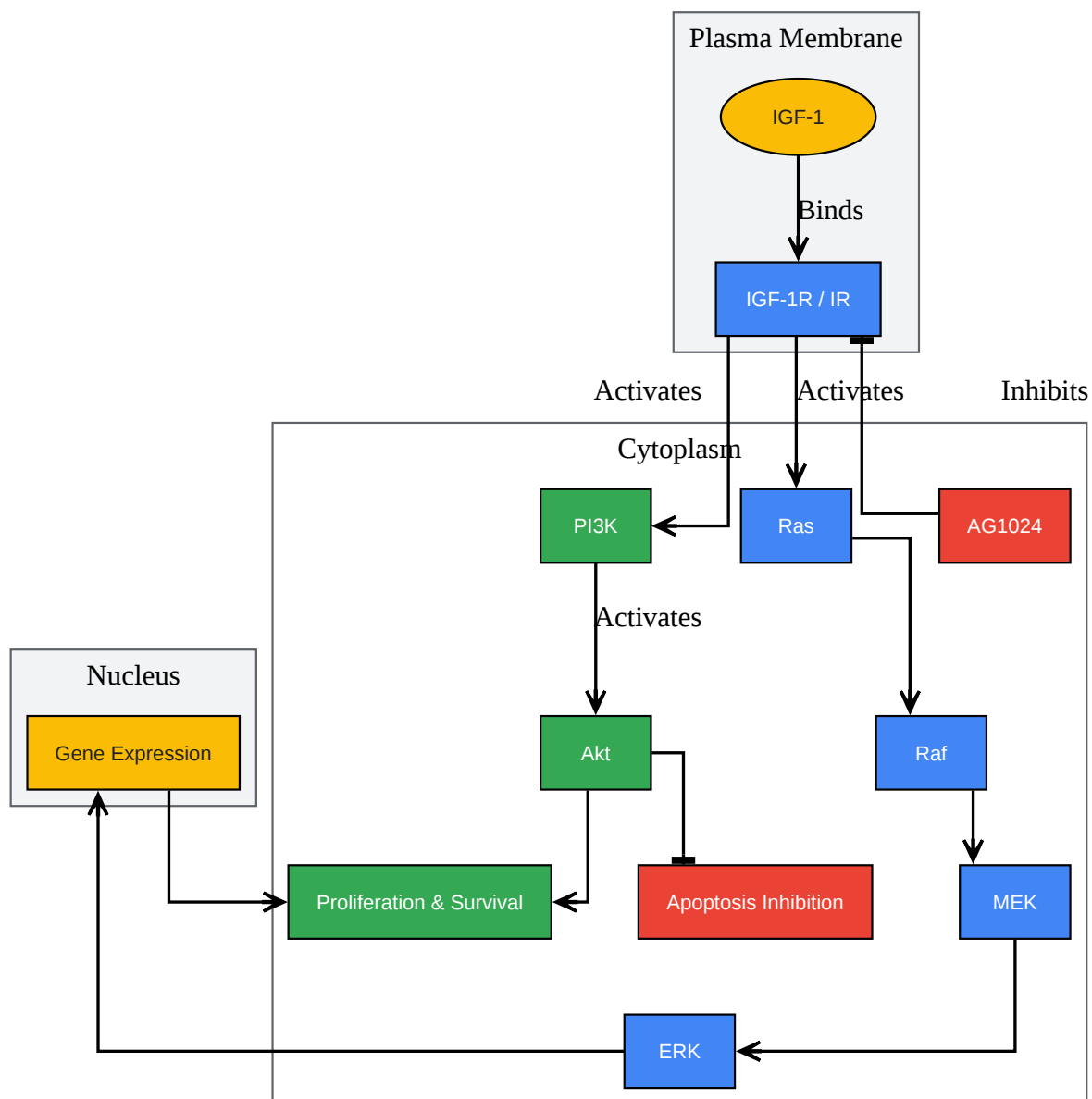
Biological Function: Inhibition of IGF-1R/IR Signaling

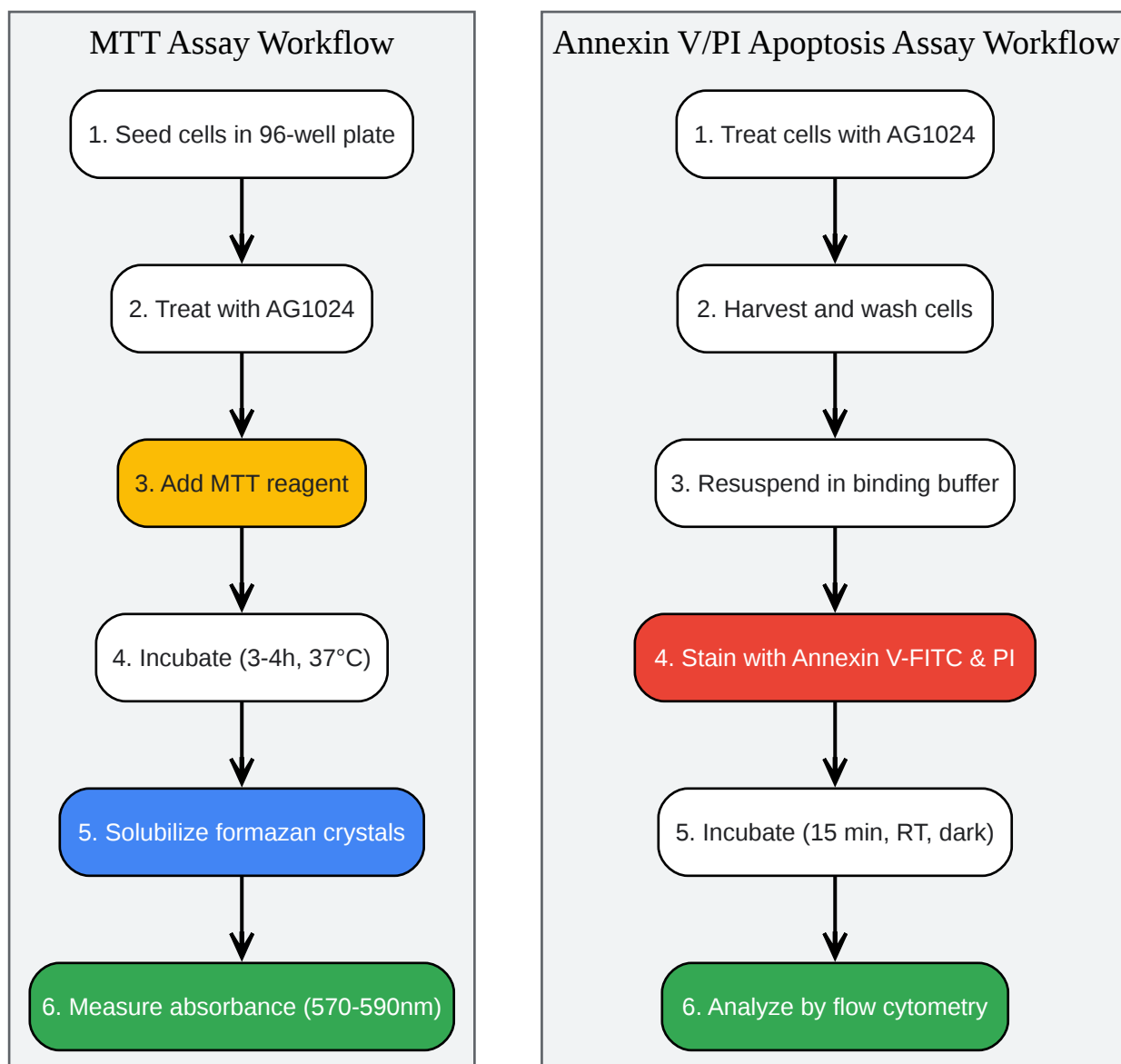
The IGF-1R signaling pathway plays a crucial role in cell growth, proliferation, differentiation, and survival. Dysregulation of this pathway is implicated in the development and progression of numerous cancers. **AG1024**'s primary function is to abrogate this signaling.

Downstream Signaling Pathways Affected

The inhibition of IGF-1R autophosphorylation by **AG1024** leads to the suppression of two major downstream signaling cascades:

- **PI3K/Akt Pathway:** This pathway is a central regulator of cell survival, proliferation, and metabolism. By preventing the activation of PI3K and the subsequent phosphorylation of Akt, **AG1024** promotes apoptosis and inhibits cell growth.^[3]
- **MAPK/ERK Pathway:** This pathway is primarily involved in the regulation of cell proliferation, differentiation, and gene expression. **AG1024** has been shown to inhibit the phosphorylation of ERK (extracellular signal-regulated kinase), leading to cell cycle arrest and reduced proliferation.^[4]





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